

Dimethylacetamide safety data sheet (SDS) information

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Compound of Interest

Compound Name: Dimethylacetamide

Cat. No.: B156809

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An In-depth Technical Guide to the Safety Data Sheet for **Dimethylacetamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the critical safety information for **Dimethylacetamide** (DMAc), as presented in its Safety Data Sheet (SDS). The information is intended to support researchers, scientists, and drug development professionals in the safe handling, storage, and use of this common solvent. All quantitative data has been summarized in structured tables for ease of reference, and key workflows are visualized using diagrams.

Physical and Chemical Properties

Dimethylacetamide is a colorless, water-miscible, high-boiling liquid commonly used as a polar aprotic solvent in organic synthesis and various industrial applications.^{[1][2][3]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Chemical Formula	C4H9NO	[1][4]
Molar Mass	87.12 g/mol	[2][4]
Appearance	Colorless liquid	[1][2][4]
Odor	Faint, ammonia-like or fish-like	[1][4][5]
Density	0.937 g/mL at 25 °C	[1][2]
Melting Point	-20 °C (-4 °F)	[1][2]
Boiling Point	165 °C (329 °F)	[1][2]
Flash Point	63 °C (145 °F) (closed cup)	[1][6]
Autoignition Temperature	490 °C (914 °F)	[1]
Solubility in Water	Miscible	[1]
Vapor Pressure	1.5 mm Hg at 20 °C	[6]
Vapor Density	3.01 (air = 1)	[6]

Toxicological Data

Dimethylacetamide poses several health hazards, including reproductive toxicity.[1][7] Chronic exposure can lead to hepatotoxicity.[1] The acute toxicity data for **Dimethylacetamide** is presented in the table below.

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	4300 mg/kg	[8]
LD50	Mouse	Oral	4620 mg/kg	[8]
LD50	Rabbit	Dermal	2240 mg/kg	[8]
LD50	Rat	Dermal	>20000 mg/kg	[8]
LC50	Rat	Inhalation	2475 ppm (1 hour)	[8]

Occupational Exposure Limits

To minimize the risk of adverse health effects in the workplace, several organizations have established occupational exposure limits for **Dimethylacetamide**. These limits are summarized in the table below.

Organization	Limit	Value	Source(s)
ACGIH	TWA	10 ppm	[8] [9]
NIOSH	TWA	10 ppm (35 mg/m ³) [skin]	[5] [8] [9]
OSHA	PEL	10 ppm (35 mg/m ³) [skin]	[5] [8] [9]

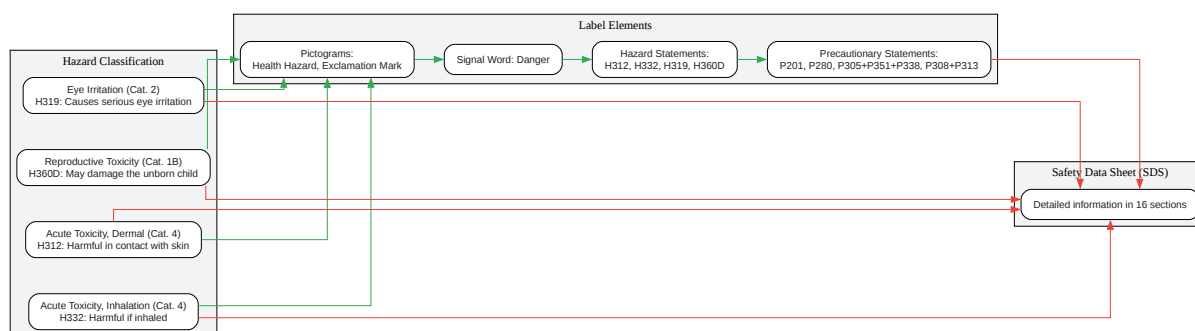
TWA: Time-Weighted Average PEL: Permissible Exposure Limit [skin]: Indicates the potential for significant absorption through the skin.

Globally Harmonized System (GHS) Classification

The GHS provides a standardized approach to hazard communication. The classification for **Dimethylacetamide** is as follows:

- Acute Toxicity, Dermal (Category 4)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Acute Toxicity, Inhalation (Category 4)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Serious Eye Damage/Eye Irritation (Category 2)[\[13\]](#)
- Reproductive Toxicity (Category 1B)[\[10\]](#)[\[12\]](#)[\[13\]](#)
- Flammable liquids (Category 4)[\[11\]](#)[\[13\]](#)

The following diagram illustrates the GHS hazard communication workflow for **Dimethylacetamide**.

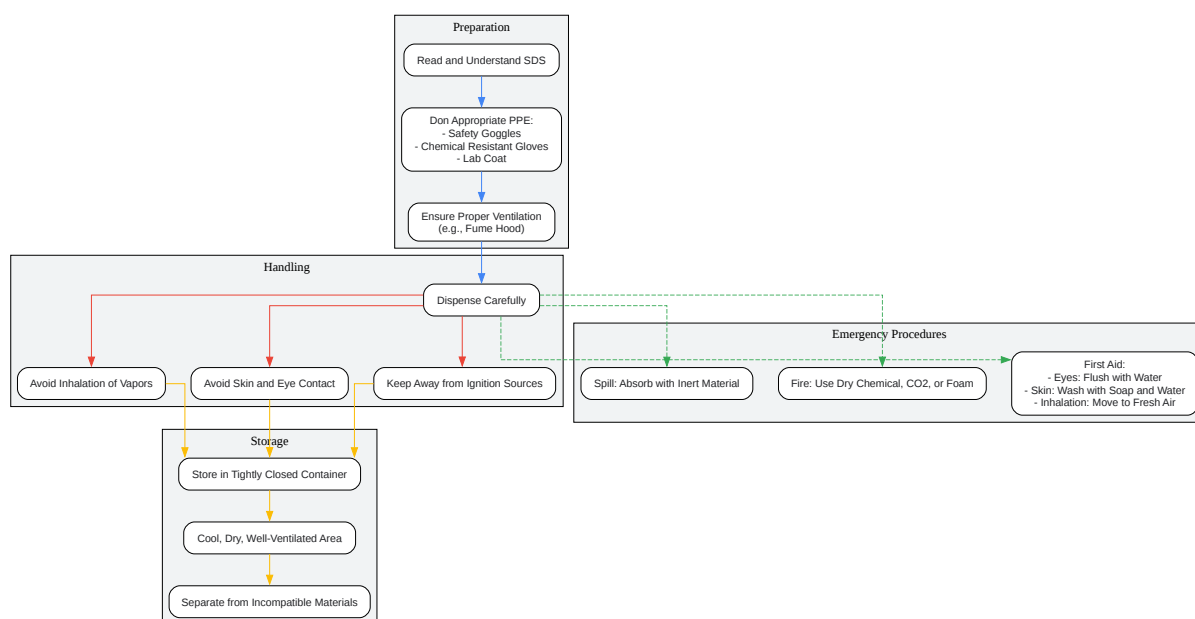


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Caption: GHS Hazard Communication for **Dimethylacetamide**.

Safe Handling and Storage Workflow

Proper handling and storage procedures are essential to minimize exposure and ensure safety. The following diagram outlines a logical workflow for the safe use of **Dimethylacetamide** in a laboratory setting.



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Caption: Safe Handling and Storage Workflow for **Dimethylacetamide**.

Experimental Protocols

Safety Data Sheets provide the results of toxicological and physical hazard testing but typically do not include detailed experimental methodologies. The following are general descriptions of the protocols used to obtain the key safety data for chemicals like **Dimethylacetamide**.

- **Acute Oral Toxicity (LD50):** This test is generally conducted in accordance with OECD Test Guideline 420, 423, or 425. A group of laboratory animals, typically rats or mice, are administered a single dose of the substance by gavage. The animals are observed for a set period, usually 14 days, for signs of toxicity and mortality. The LD50 is the statistically estimated dose that is expected to be lethal to 50% of the tested population.
- **Acute Dermal Toxicity (LD50):** Following a method similar to OECD Test Guideline 402, the substance is applied to a shaved area of the skin of a test animal, usually a rabbit or rat. The area is covered with a porous gauze dressing for a 24-hour exposure period. The animals are then observed for signs of toxicity and mortality over a 14-day period. The LD50 is the dose that causes death in 50% of the animals.
- **Acute Inhalation Toxicity (LC50):** This study is typically performed according to OECD Test Guideline 403. Animals, most often rats, are placed in an inhalation chamber and exposed to the substance as a vapor, mist, or dust for a specified period, usually 4 hours. The animals are then observed for signs of toxicity and mortality for up to 14 days. The LC50 is the concentration of the substance in the air that is lethal to 50% of the test animals.
- **Flash Point Determination:** The flash point is determined using either a closed-cup or open-cup method. The Pensky-Martens closed-cup tester (ASTM D93) or a similar apparatus is commonly used. The liquid is heated at a slow, constant rate, and a small flame is periodically directed into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite.

Conclusion

Dimethylacetamide is a versatile and widely used solvent, but it is associated with significant health hazards, including reproductive toxicity and potential liver damage upon chronic exposure. A thorough understanding of the information presented in the Safety Data Sheet is crucial for its safe use. By adhering to the recommended handling procedures, using

appropriate personal protective equipment, and being prepared for emergencies, researchers, scientists, and drug development professionals can minimize the risks associated with this chemical.

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